Potential biological activity of substituted indoline carboxylates

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Compound of Interest

Compound Name:	*Methyl 4-Methoxyindoline-6-carboxylate*
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The Pharmacological Landscape of Substituted Indoline Carboxylates: From ACE Inhibition to Novel Oncologic Targets

Executive Summary

Indoline carboxylates (2,3-dihydroindole-2/3-carboxylates) represent a pivotal scaffold in medicinal chemistry, distinct from their aromatic indole counterparts due to their non-planar, three-dimensional geometry and the presence of a chiral center at the C2 or C3 position.[1] While indoles are ubiquitous in signaling molecules (e.g., serotonin), the reduced indoline core offers unique pharmacokinetic advantages, including enhanced solubility and specific stereochemical fit for enzyme active sites.[1]

This technical guide analyzes the biological activity of substituted indoline carboxylates, focusing on their validated role as Angiotensin-Converting Enzyme (ACE) inhibitors and their emerging potential as NF-κB inhibitors in oncology. It provides actionable synthetic protocols, structure-activity relationship (SAR) data, and mechanistic insights for researchers in drug discovery.[1]

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Structural & Chemical Fundamentals

The core structure of indoline-2-carboxylic acid differs from indole-2-carboxylic acid by the saturation of the C2-C3 bond. This saturation introduces:

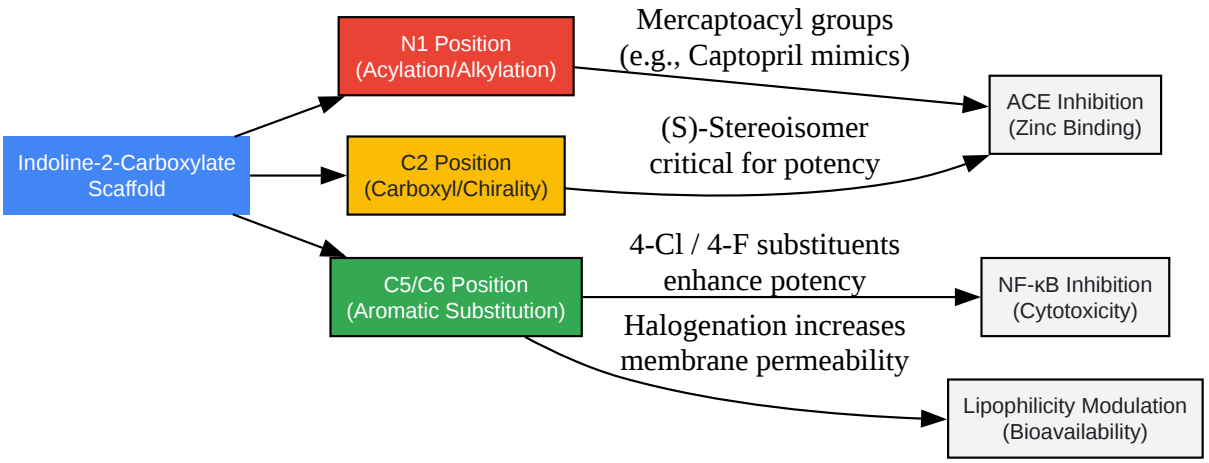
- Chirality: The C2 carbon becomes a stereocenter. Biological activity is often stereospecific (typically the (S)-enantiomer mimics the L-proline residue in peptide mimetics).
- Basicity: The nitrogen in indoline is more basic (

  for the conjugate acid) compared to the non-basic indole nitrogen, allowing for different hydrogen-bonding interactions.
- Conformation: The fused ring system adopts a "puckered" conformation, unlike the planar indole, allowing it to fit into hydrophobic pockets (e.g., the S1' pocket of ACE) that planar molecules cannot access effectively.[1]

Structure-Activity Relationship (SAR) Landscape

The biological efficacy of indoline carboxylates is governed by substitutions at three key vectors: the Nitrogen (N1), the Chiral Center (C2/C3), and the Benzenoid Ring (C5/C6).[1]

SAR Visualization



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Caption: SAR map illustrating how specific substitutions on the indoline core drive distinct biological activities.

Key SAR Findings

- N1-Acylation (ACE Inhibition): Attaching a 3-mercapto-2-methylpropanoyl group to N1 creates a potent ACE inhibitor. The sulfhydryl group coordinates with the Zinc ion (

) in the ACE active site, while the indoline ring fills the hydrophobic S2' subsite.[1]

- C2-Stereochemistry: The (S)-configuration is essential for high affinity. In ACE inhibitors, the (S)-indoline-2-carboxylic acid moiety acts as a conformationally restricted analogue of proline.

- C5/C6-Halogenation (Oncology): Introduction of electron-withdrawing groups (Cl, F) at C5 or C6 significantly enhances cytotoxicity against cancer cell lines by modulating the electronic properties of the ring, improving binding to targets like NF-κB.[1]

Therapeutic Applications

Cardiovascular: ACE Inhibition

Substituted indoline-2-carboxylic acids are established peptidomimetics in cardiovascular medicine.

- Mechanism: They function as competitive inhibitors of ACE, preventing the conversion of Angiotensin I to the vasoconstrictor Angiotensin II.[1]

- Potency: 1-(3-mercapto-2-methyl-1-oxopropyl)indoline-2-carboxylic acid exhibits potency comparable to or exceeding Captopril.[2] The hydrophobic indoline ring provides better binding energy in the ACE hydrophobic pocket than the proline ring of Captopril.

- Data Summary:

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Compound Class	Substituent (N1)	Stereochemistry	Target	Activity (/ Potency)
Indoline-2-carboxylate	3-mercapto-2-methylpropanoyl	(S,S)	ACE	~3x Potency of Captopril
Indoline-2-carboxylate	Benzoylthio-propanoyl	(S,S)	ACE	24x Potency of Captopril (in vivo)
Indoline-2-carboxylate	H (Unsubstituted)	(S)	NMDA/Glycine	Low affinity (Needs N-substitution)

Oncology: NF-κB Inhibition

Recent studies identify N-phenylamide derivatives of indoline-2-carboxylic acid as inhibitors of Nuclear Factor-kappa B (NF-κB), a transcription factor often constitutively active in cancer.

- Mechanism: These derivatives likely interfere with the IKK complex or the nuclear translocation of NF-κB, inducing apoptosis in tumor cells.
- Lead Compound: Derivatives with a 4-chloro or 4-fluoro substitution on the N-phenyl ring showed significant antiproliferative activity against human cancer cell lines (e.g., A549, MCF-7).

Experimental Protocols

Protocol A: Synthesis of (S)-Indoline-2-Carboxylic Acid

Rationale: Direct reduction of indole-2-carboxylic acid often yields racemates. This protocol uses a metal/acid reduction followed by chiral resolution or direct synthesis from chiral precursors.

Method (Tin/HCl Reduction):

- Dissolution: Dissolve 10.0 g (62 mmol) of indole-2-carboxylic acid in 150 mL of absolute ethanol.

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- Saturation: Saturate the solution with dry HCl gas at -20°C.
- Reduction: Add anhydrous stannous chloride (

  , 34.0 g, 179 mmol) in portions.
- Reaction: Allow temperature to rise to 0°C and stir overnight.
- Workup: Remove ethanol in vacuo. Treat the residue with aqueous NaOH to precipitate tin salts. Filter and acidify the filtrate to pH 3-4 to crystallize the product.
- Yield: Typical yield is ~85%.

Method (Enzymatic Resolution for Chirality):

- Esterification: Convert racemic indoline-2-carboxylic acid to its ethyl ester.
- Hydrolysis: Suspend the ester in phosphate buffer (pH 7.0). Add Candida antarctica Lipase B (CAL-B).
- Separation: The enzyme selectively hydrolyzes the (S)-ester to the acid. Extract the unreacted (R)-ester with ethyl acetate. Acidify the aqueous phase to isolate pure (S)-indoline-2-carboxylic acid.

Protocol B: In Vitro ACE Inhibition Assay

Rationale: To verify biological activity of synthesized N-acylated derivatives.

- Reagents:
  - Substrate: Hippuryl-His-Leu (HHL) (5 mM in buffer).
  - Buffer: 100 mM Borate buffer containing 300 mM NaCl (pH 8.3).
  - Enzyme: Rabbit Lung ACE (commercial).
- Procedure:

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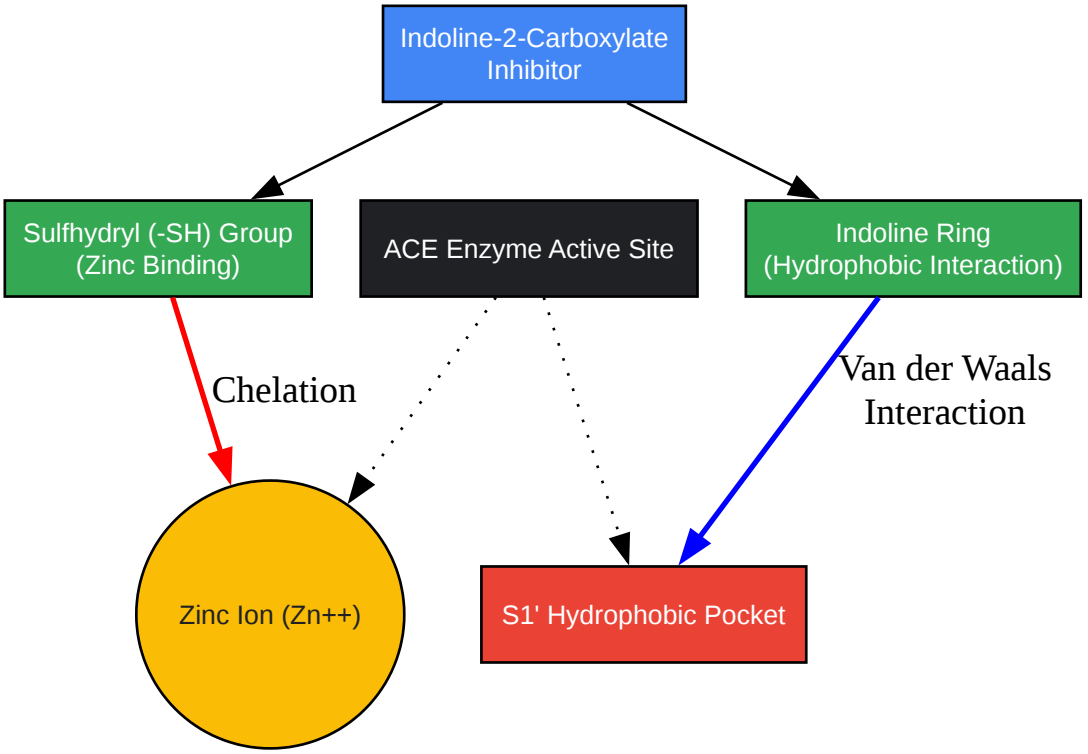
- Incubate 50 µL of enzyme solution with 10 µL of test compound (dissolved in DMSO) for 10 min at 37°C.
- Add 150 µL of HHL substrate to initiate reaction. Incubate for 30 min at 37°C.
- Termination: Add 250 µL of 1 M HCl.

- Quantification:
  - Extract the product (Hippuric acid) with ethyl acetate (1.5 mL).
  - Evaporate solvent and redissolve in water.
  - Measure Absorbance at 228 nm.
- Calculation: % Inhibition =

.[1]

Mechanism of Action Visualization



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Caption: Mechanism of Action for ACE inhibition. The sulfhydryl group chelates the catalytic Zinc, while the indoline core occupies the S1' pocket.[1]

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